

An In-depth Technical Guide to Isobellendine

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Compound of Interest

Compound Name: *Isobellendine*

Cat. No.: *B14903090*

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing available technical data on the natural alkaloid, **Isobellendine**. The guide focuses on its core molecular properties and outlines general scientific methodologies pertinent to its study, while also highlighting areas where scientific literature is currently lacking.

Core Molecular Data

The fundamental physicochemical properties of **Isobellendine** are essential for its identification and characterization in a laboratory setting. The table below summarizes the key molecular data for this compound.

Property	Data
Molecular Formula	C ₁₂ H ₁₅ NO ₂ [1]
Molecular Weight	205.257 g/mol [1]
CAS Number	72362-45-9[1]

Experimental Protocols and Methodologies

Detailed, peer-reviewed experimental protocols specifically for the synthesis, extraction, or quantitative analysis of **Isobellendine** are not readily available in the public scientific literature. However, a general experimental workflow for the isolation and characterization of a novel

natural product like **Isobellendine** can be proposed. This workflow represents a standard logical progression from raw natural source to a purified, characterized compound.



Figure 1. A generalized experimental workflow for the isolation and characterization of natural products.

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References

- 1. rsc.org [rsc.org]
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